

# factors affecting the cure time of polysulfide sealants

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## Compound of Interest

Compound Name: *Polysulfide rubber*

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## Polysulfide Sealant Curing: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions regarding the factors affecting the cure time of polysulfide sealants.

## Frequently Asked Questions (FAQs)

**Q1:** What is the basic curing mechanism of a two-part polysulfide sealant?

**A1:** The curing of a two-part polysulfide sealant is a chemical process that typically involves the oxidation of thiol (-SH) terminal groups on the polysulfide polymer (Part A) by a curing agent, commonly manganese dioxide ( $MnO_2$ ) (Part B). This reaction forms disulfide (-S-S-) linkages, creating a cross-linked, durable elastomeric material.

**Q2:** How does temperature influence the cure time of polysulfide sealants?

**A2:** Ambient temperature significantly affects the cure rate of all polysulfide sealants.<sup>[1]</sup> An increase in temperature accelerates the chemical reaction, leading to a shorter cure time. Conversely, a decrease in temperature will slow down the curing process, extending the time required to achieve a full cure. A general "rule of thumb" is that for every  $10^{\circ}C$  ( $17^{\circ}F$ ) rise in

temperature, the application life and cure time are approximately halved, and for every 10°C (17°F) drop, they are roughly doubled.[\[1\]](#)

Q3: What role does humidity play in the curing process?

A3: The effect of humidity on cure time depends on the type of curing agent used. For manganese dioxide-cured polysulfides, relative humidity is a critical factor.[\[1\]](#)[\[2\]](#) Low humidity (below 10%) can increase both tack-free and full cure times.[\[1\]](#)[\[2\]](#) High humidity (above 80%) will accelerate the curing process.[\[1\]](#)[\[2\]](#) However, for dichromate-cured polysulfides, the effect of relative humidity on cure time is negligible.[\[1\]](#)[\[2\]](#)

Q4: Can the cure time be accelerated?

A4: Yes, the cure time can be accelerated, primarily by increasing the ambient temperature.[\[1\]](#) After the initial application time has passed, heat can be applied to speed up the curing process. It is generally recommended not to exceed 60°C (140°F) when accelerating the cure, as higher temperatures can negatively impact the sealant's performance properties.[\[1\]](#) For some formulations, the addition of a small amount of water can also increase the curing speed, although this must be done with caution as too much water can be detrimental.

Q5: What are the typical stages of curing for a polysulfide sealant?

A5: The curing process of a polysulfide sealant can be described in three main stages:

- Induction: An initial period where there is little to no significant increase in viscosity.
- Chain Extension and Cross-linking: A rapid increase in viscosity as the polymer chains react and form a network.
- Final Cure: The sealant reaches a solid, elastomeric state with its final physical properties.

Q6: How do formulation components like fillers and plasticizers affect cure time?

A6: Fillers, such as carbon black or calcium carbonate, are added to improve mechanical properties and can influence the curing behavior. The specific impact depends on the type and concentration of the filler. Plasticizers are used to increase flexibility and can also affect the cure rate, sometimes acting as retarders.

# Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Slow Cure Time	Low ambient temperature.	Increase the ambient temperature. If possible, apply localized heat (not exceeding 60°C) after the sealant's application life has passed. <a href="#">[1]</a>
Low relative humidity (for MnO <sub>2</sub> cured systems).	Increase the humidity in the curing environment, if controllable. Avoid curing in environments with less than 10% relative humidity. <a href="#">[1]</a> <a href="#">[2]</a>	
Incorrect mixing ratio of Part A and Part B.	Ensure the base polymer and curing agent are mixed precisely according to the manufacturer's instructions.	
Expired sealant components.	Check the expiration dates on both the polymer and curing agent containers. Do not use expired materials.	
Incomplete Cure (Sealant remains tacky or soft)	Insufficient amount of curing agent.	Verify the mix ratio and ensure all of the curing agent is thoroughly incorporated into the base polymer during mixing.
Incompatible substrates or contamination.	Ensure the substrate is clean, dry, and free of any contaminants that could inhibit the cure.	
Presence of cure inhibitors.	Certain chemicals or materials can inhibit the curing process. Ensure the sealant is not in contact with incompatible substances.	

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Surface Wrinkling or Bubbling	Application in excessively high humidity or temperature.	Avoid applying the sealant in extreme environmental conditions. High humidity can sometimes lead to surface imperfections.
Trapped air during mixing or application.	Mix the components carefully to avoid introducing air bubbles. Apply the sealant with consistent pressure to avoid trapping air.	

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## Data Presentation

Table 1: Effect of Temperature on Polysulfide Sealant Cure Time (General Guideline)

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Temperature Change	Effect on Application Life & Cure Time
+10°C (+17°F)	Approximately halved
-10°C (-17°F)	Approximately doubled

This is a general rule of thumb and actual times may vary depending on the specific sealant formulation.[\[1\]](#)

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Table 2: Typical Cure Times for a Two-Part Polysulfide Sealant at Standard Conditions (25°C / 77°F, 50% RH)

Sealant Grade (Application Life)	Tack-Free Time (Hours)	Time to Reach 30A Hardness (Hours)
B-1/2 (0.5 hours)	8	24
B-2 (2 hours)	24	48
B-6 (6 hours)	48	120

Data is representative and can vary between different products and manufacturers.

Table 3: Influence of Relative Humidity on Manganese Dioxide Cured Polysulfide Sealants

Relative Humidity	Effect on Tack-Free and Cure Times
< 10%	Increases
10% - 80%	Normal Cure Rate
> 80%	Decreases (Accelerates)
<a href="#">[1]</a> <a href="#">[2]</a>	

## Experimental Protocols

Protocol: Determination of Tack-Free Time of Polysulfide Sealants (Based on ASTM C679)

1. Objective: To determine the time it takes for a polysulfide sealant to become tack-free after application under specified environmental conditions.

2. Materials and Equipment:

- Two-part polysulfide sealant (Part A and Part B)
- Mixing spatula and mixing surface
- Specimen templates (e.g., aluminum or stainless steel plates)

- Polyethylene film (thin, clear strip)
- Timer or stopwatch
- Controlled environment chamber (to regulate temperature and humidity)
- Durometer (Shore A) for hardness measurement (optional, for full cure determination)

### 3. Methodology:

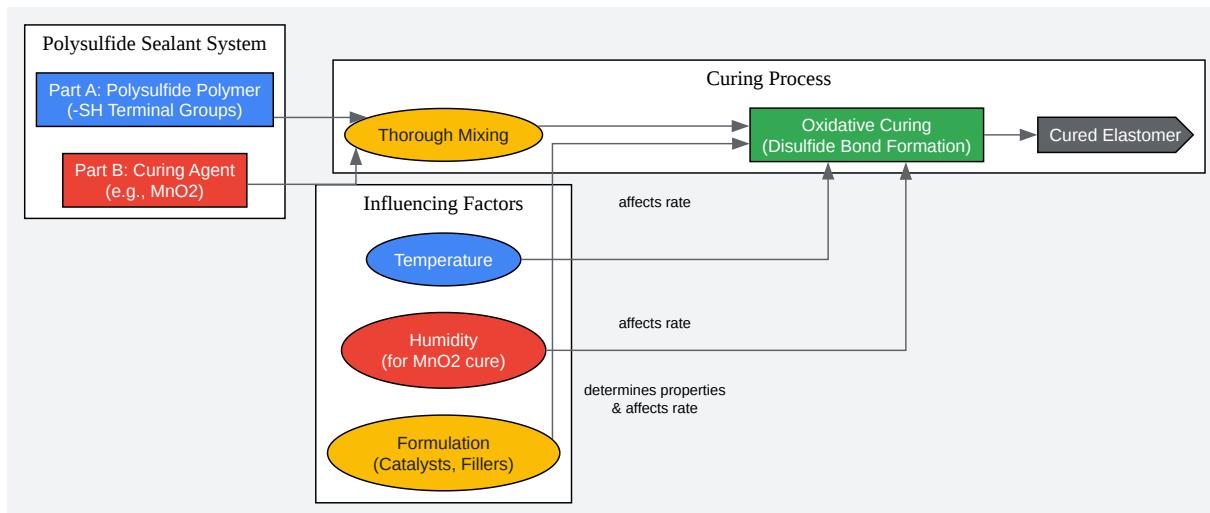
- Conditioning: Condition the sealant components, substrates, and all testing equipment at the desired temperature and relative humidity for at least 24 hours prior to testing.
- Mixing: In accordance with the manufacturer's instructions, thoroughly mix the specified amounts of Part A and Part B until a uniform, streak-free consistency is achieved. Record the start time of mixing.
- Specimen Preparation: Immediately after mixing, apply the sealant to the specimen template, ensuring a smooth, uniform surface of a specified thickness.
- Tack-Free Time Testing:
  - At regular intervals (e.g., every 30 minutes), gently touch the surface of the sealant with a clean strip of polyethylene film.
  - Lightly press the film onto the sealant surface.
  - Carefully remove the film.
  - The tack-free time is the point at which the polyethylene film no longer adheres to the sealant surface. Record this time.
- Full Cure Determination (Optional):
  - To determine the full cure time, periodically measure the hardness of the sealant using a Shore A durometer.

- The sealant is considered fully cured when it reaches the hardness specified by the manufacturer's technical data sheet.

#### 4. Data Recording:

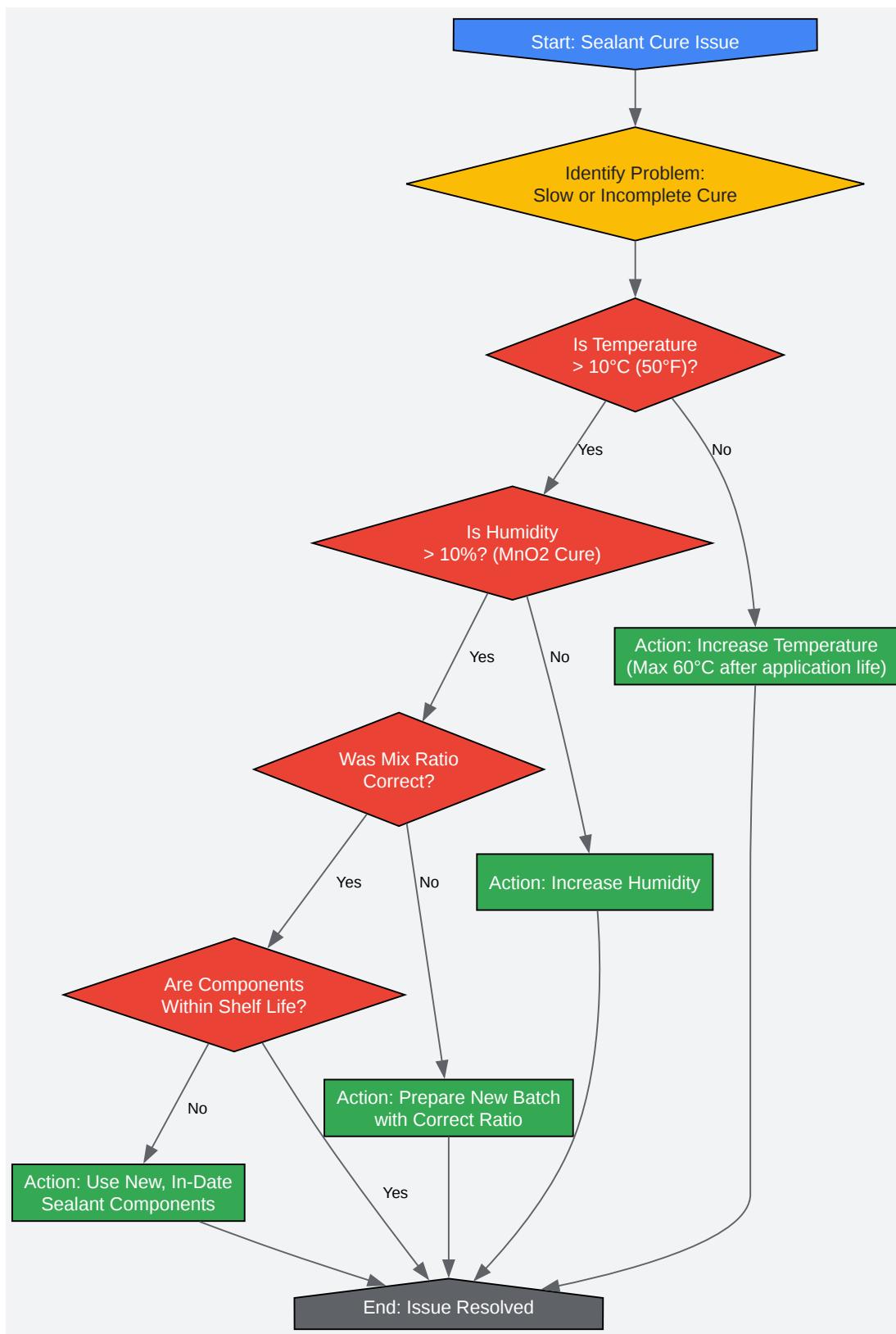
- Record the sealant identification, batch numbers, and mix ratio.
- Document the temperature and relative humidity of the testing environment.
- Record the tack-free time in hours.
- If measured, record the time to reach the specified Shore A hardness.

## Mandatory Visualization



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Caption: Factors influencing the cure time of two-part polysulfide sealants.

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Caption: Troubleshooting workflow for slow or incomplete polysulfide sealant cure.

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